Isocetyl Palmitate: A Comprehensive Physicochemical Profile for Scientific Applications

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Compound of Interest

Compound Name:	*Isocetyl palmitate*
CAS No.:	*127770-27-8*
Cat. No.:	*B150915*

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This technical guide offers an in-depth analysis of the physicochemical characteristics of **isocetyl palmitate**, a versatile ester of significant interest to researchers, scientists, and professionals in drug development. This document provides a consolidated resource on its chemical identity, physical properties, and the experimental methodologies used for their determination.

Core Chemical and Physical Properties

Isocetyl palmitate, with the chemical formula $C_{32}H_{64}O_2$, is the ester of isocetyl alcohol (14-methylpentadecan-1-ol) and palmitic acid (hexadecanoic acid)[1][2]. It is identified by the CAS number 127770-27-8[3]. At room temperature, **isocetyl palmitate** typically presents as a white to slightly yellow waxy solid or paste. It is insoluble in water.

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Table 1: Physicochemical Data of **Isocetyl Palmitate** and Related Esters

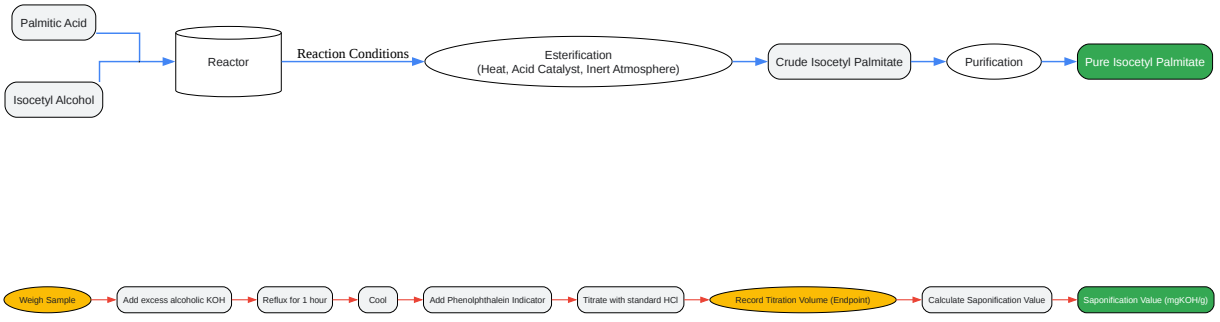
Property	Isocetyl Palmitate	Isooctyl Palmitate (related ester)	Cetyl Palmitate (related ester)	Test Method Reference
Molecular Weight	480.85 g/mol [3] [4]	368.6 g/mol	480.86 g/mol	-
Appearance	White to slightly yellow waxy solid or paste	Colorless transparent liquid	White, waxy solid	Visual
Solubility	Insoluble in water	Insoluble in water	Insoluble in water	USP <785>
Melting Point	Data not available	-	43.0 - 48.0°C	USP <741>
Saponification Value	Data not available	150-155 mgKOH/g	112.0 - 123.0 mgKOH/g	GB/T 5534
Iodine Value	Data not available	≤ 1.0 g I_2/100g	≤ 1.0 g I_2/100g	GB/T 5532
Acid Value	Data not available	≤ 0.2 mgKOH/g	≤ 5.0 mgKOH/g	GB/T 5530
Viscosity	Data not available	-	-	USP <912>
Refractive Index	Data not available	-	-	USP <831>

Note: Specific quantitative data for **isocetyl palmitate** is not readily available in public literature. The data for isooctyl palmitate and cetyl palmitate are provided for comparative purposes.

Synthesis of **Isocetyl Palmitate**

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Isocetyl palmitate is synthesized through the esterification of palmitic acid with isocetyl alcohol. This reaction is typically catalyzed by an acid, such as sulfuric acid, and involves heating the reactants. To prevent oxidation and other unwanted side reactions, the synthesis is carried out under an inert atmosphere.



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